

Physical and chemical properties of Miglitol-d4

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Compound of Interest

Compound Name: Miglitol-d4

Cat. No.: B10820660

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An In-depth Technical Guide to the Physical and Chemical Properties of **Miglitol-d4**

This guide provides a comprehensive overview of the physical and chemical properties of **Miglitol-d4**, a deuterated isotopologue of the α -glucosidase inhibitor, Miglitol. It is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled standards in their work. This document details the compound's core properties, analytical methodologies for its characterization, and its primary mechanism of action.

Core Physical and Chemical Properties

Miglitol-d4 is primarily used as an internal standard for the quantification of Miglitol in various analytical techniques, particularly mass spectrometry.^[1] Its physical and chemical characteristics are crucial for its proper handling, storage, and application in experimental settings.

Identification and Formulation

The fundamental identifiers and physical state of **Miglitol-d4** are summarized below.

Property	Value	Citation(s)
Formal Name	1-(2-hydroxyethyl-1,1,2,2-d4)-2R-(hydroxymethyl)-3R,4R,5S-piperidinetriol	[1]
Synonym(s)	BAY 1099-d4, Glyset-d4, N-(2-Hydroxyethyl-d4)-1-deoxynojirimycin	[2]
CAS Number	1346597-27-0 (HCl Salt)	[2][3]
Molecular Formula	C ₈ H ₁₃ D ₄ NO ₅	[1]
Molecular Weight	211.3 g/mol	[1]
Appearance	Solid, White to Off-White Solid	[1][4]
Purity	≥99% deuterated forms (d1-d4)	[1]

Solubility and Stability

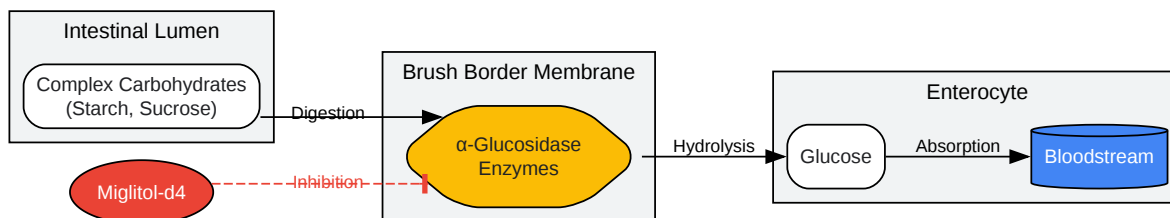
The solubility and stability of **Miglitol-d4** are critical for preparing stock solutions and ensuring the integrity of the compound over time.

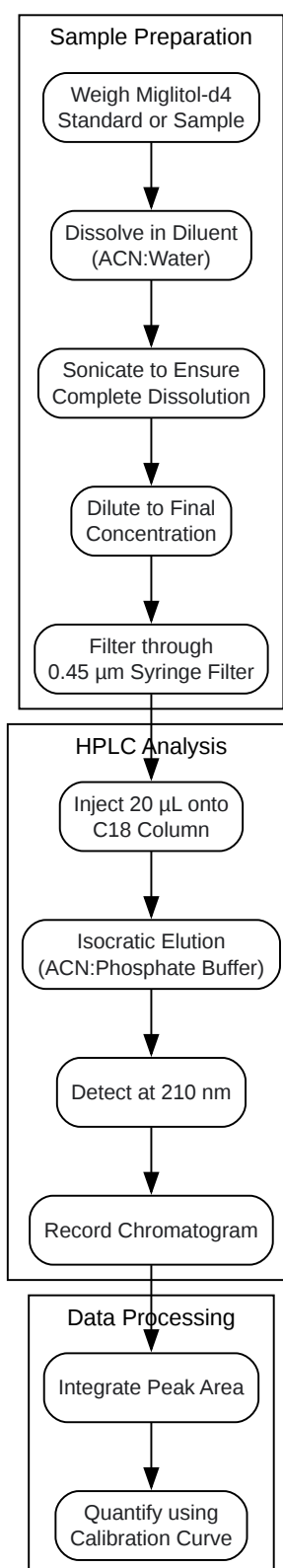
Property	Value	Citation(s)
Solubility	DMSO: Soluble, ~3 mg/mL, up to 50 mg/mL with warming Water: Soluble, up to 60 mg/mL PBS (pH 7.2): ~10 mg/mL	[1][5][6][7]
Storage	-20°C	[1][7]
Stability	Solid: ≥ 4 years at -20°C Solution: Aqueous solutions should not be stored for more than one day. Solutions in DMSO or distilled water may be stored at -20°C for up to one month.	[1][5][7]

Note: The melting point for unlabeled Miglitol is reported as 114°C.[8][9]

Mechanism of Action

Miglitol's primary therapeutic action is the competitive and reversible inhibition of membrane-bound intestinal α -glucosidase enzymes.[10] These enzymes, located in the brush border of the small intestine, are responsible for the hydrolysis of complex carbohydrates (oligosaccharides and disaccharides) into absorbable monosaccharides like glucose.[10][11][12] By inhibiting these enzymes, Miglitol delays carbohydrate digestion and glucose absorption, leading to a reduction in postprandial hyperglycemia.[10][13] This mechanism is distinct from sulfonylureas as it does not enhance insulin secretion.[10]





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